

X-ray crystallographic data for N-substituted 2-nitrobenzenesulfonamides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzenesulfonamide, N-3-butenyl-2-nitro-*

Cat. No.: *B1312797*

[Get Quote](#)

A comprehensive analysis of the X-ray crystallographic data for a series of N-substituted 2-nitrobenzenesulfonamides reveals key structural insights relevant to researchers, scientists, and drug development professionals. This guide provides a comparative summary of their crystallographic parameters, detailed experimental protocols for their synthesis and structural determination, and visualizations of experimental workflows.

Comparative Crystallographic Data

The following table summarizes the crystallographic data for selected N-substituted 2-nitrobenzenesulfonamides, offering a clear comparison of their unit cell parameters and space groups.

Compound Name	Chemical Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Volume (Å ³)	Z	Ref.
2-Nitro-N-phenylbenzenesulfonamide	C ₁₂ H ₁₁ N ₂ O ₄ S	Monoclinic	P2 ₁ /c	13.30 8(2)	6.162 9(7)	15.28 5(2)	100.8 0(1)	1231. 4(3)	4	[1]
N-(4-methoxyphenyl)-2-nitrobenzenesulfonamide	C ₁₃ H ₁₁ N ₂ O ₅ S	Monoclinic	P2 ₁ /c	12.11 4(2)	7.756 (1)	12.93 5(2)	90	1215. 4(3)	4	[2]
2-Nitrobenzenesulfonamide	C ₆ H ₆ N ₂ O ₄ S	Orthorhombic	Pbca	7.756 4(2)	12.11 42(4)	12.93 55(4)	90	1215. 45(6)	8	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis and X-ray crystallographic analysis of N-substituted 2-nitrobenzenesulfonamides are crucial for reproducibility and further research.

Synthesis of N-substituted 2-nitrobenzenesulfonamides

A general and reliable method for the synthesis of N-substituted 2-nitrobenzenesulfonamides is the "Ns-strategy". This involves the reaction of a primary amine with 2-nitrobenzenesulfonyl chloride (NsCl) in the presence of a base to form the corresponding sulfonamide. Subsequent alkylation or arylation of the sulfonamide can be performed if desired.^[5]

General Procedure:

- A primary amine is dissolved in a suitable solvent, such as acetonitrile.
- A base (e.g., triethylamine, pyridine) is added to the solution.
- 2-Nitrobenzenesulfonyl chloride (NsCl) is added portion-wise to the reaction mixture.
- The reaction is stirred at room temperature until completion, monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is worked up by extraction and purified by column chromatography or recrystallization to yield the desired N-substituted 2-nitrobenzenesulfonamide.^{[6][7]}

X-ray Crystallography

The determination of the crystal structure of N-substituted 2-nitrobenzenesulfonamides follows a standard workflow.

Crystal Growth: Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent or by solvent diffusion.^[2]

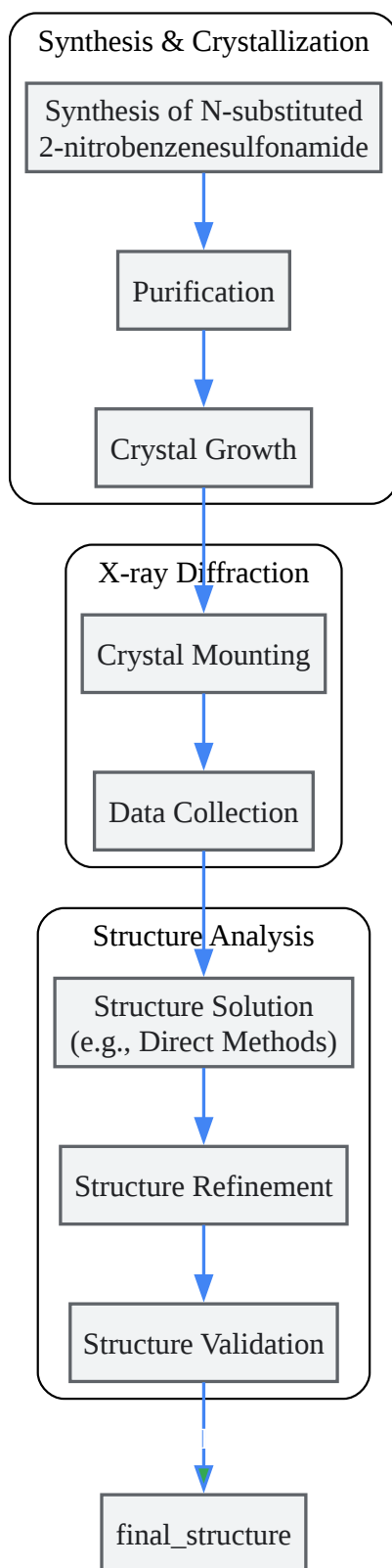
Data Collection: X-ray diffraction data are collected using a single-crystal X-ray diffractometer equipped with a suitable radiation source (e.g., Mo K α or Cu K α) and a detector.^{[1][4]} The crystal is mounted and maintained at a specific temperature (e.g., 293 K) during data collection.^[1]

Structure Solution and Refinement: The crystal structure is solved using direct methods and refined by full-matrix least-squares on F².^{[1][8]} Software packages such as SHELXL are

commonly used for structure solution and refinement.^[1] The positions of non-hydrogen atoms are refined anisotropically, while hydrogen atoms are typically placed in calculated positions.

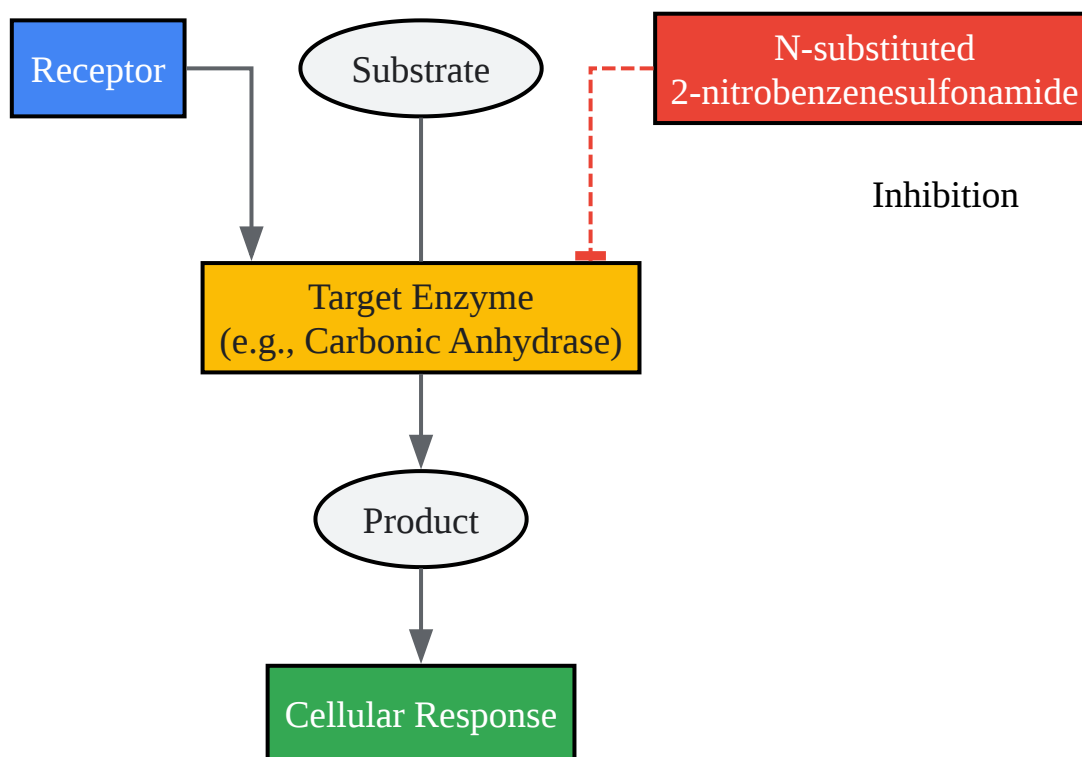
Visualizations

The following diagrams illustrate a typical experimental workflow for X-ray crystallography and a hypothetical signaling pathway where a 2-nitrobenzenesulfonamide derivative might act as an inhibitor.



[Click to download full resolution via product page](#)

A typical experimental workflow for X-ray crystallography.



[Click to download full resolution via product page](#)

Hypothetical signaling pathway with sulfonamide inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Nitro-N-phenylbenzenesulfonamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Structural Comparison of Three N-(4-Methoxyphenyl)-Nitrobenzenesulfonamide Derivatives [mdpi.com]
- 3. 2-Nitrobenzenesulfonamide | C₆H₆N₂O₄S | CID 138510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Crystal structure of 2-nitro-N-(2-nitrophenyl)benzamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Fukuyama Amine Synthesis | Chem-Station Int. Ed. [en.chem-station.com]

- 6. Synthesis and Single Crystal Structures of N-Substituted Benzamides and Their Chemoselective Selenation/Reduction Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [X-ray crystallographic data for N-substituted 2-nitrobenzenesulfonamides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312797#x-ray-crystallographic-data-for-n-substituted-2-nitrobenzenesulfonamides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com